

# 4-Bromophenoxytriisopropylsilane characterization data

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## Compound of Interest

Compound Name: 4-Bromophenoxytriisopropylsilane

CAS No.: 193966-77-7

Cat. No.: B140189

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## Abstract

This technical guide provides a comprehensive overview of the essential characterization data for **4-Bromophenoxytriisopropylsilane**, a vital intermediate and protecting group in modern organic synthesis. Designed for researchers, chemists, and drug development professionals, this document details the synthesis, purification, and in-depth spectroscopic analysis of the title compound. We present field-proven protocols and explain the causal reasoning behind experimental choices and data interpretation. The guide consolidates critical physicochemical properties and spectral data (NMR, IR, MS) into a practical, reference-quality format, grounded in authoritative sources to ensure scientific integrity and reproducibility.

## Introduction: The Role of Silyl Ethers in Synthesis

Phenols are fundamental structural motifs in a vast array of pharmaceuticals, natural products, and advanced materials. However, the acidic nature of the phenolic proton ( $pK_a \approx 10$ ) often complicates synthetic pathways by acting as an unwanted nucleophile or base. To circumvent this, the hydroxyl group is temporarily "protected" by converting it into a less reactive functional group.

Trialkylsilyl ethers are among the most versatile and widely employed protecting groups for alcohols and phenols due to their ease of installation, stability across a broad range of reaction conditions, and facile, often orthogonal, removal. The triisopropylsilyl (TIPS) group, in particular, offers significant steric bulk compared to smaller analogs like the trimethylsilyl (TMS) group. This steric hindrance provides enhanced stability towards acidic conditions and certain nucleophiles, making it a preferred choice in complex, multi-step syntheses.

**4-Bromophenoxytriisopropylsilane** serves as a key building block, combining the robust TIPS-protected phenol with a synthetically versatile aryl bromide handle, which is amenable to a wide array of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira). This guide provides the core data necessary to synthesize, purify, and unambiguously identify this compound.

## Synthesis and Purification

The most direct and efficient synthesis of **4-Bromophenoxytriisopropylsilane** involves the silylation of 4-bromophenol. This reaction leverages the nucleophilicity of the corresponding phenoxide to form a stable silicon-oxygen bond.

## Causality of Experimental Design

The chosen protocol employs imidazole as a base. While stronger, non-nucleophilic bases could be used, imidazole plays a dual role. First, it deprotonates the 4-bromophenol to generate the active nucleophile, the 4-bromophenoxide anion. Second, the imidazole attacks the triisopropylsilyl chloride (TIPSCl) to form a highly reactive silylimidazolium intermediate. This intermediate is significantly more electrophilic than TIPSCl itself, dramatically accelerating the rate of silylation with the waiting phenoxide. Dichloromethane (DCM) is selected as the solvent for its inertness and ability to dissolve all reactants.

## Detailed Experimental Protocol: Synthesis

- **Preparation:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (N<sub>2</sub> or Ar), add 4-bromophenol (1.0 eq).
- **Dissolution:** Add anhydrous dichloromethane (DCM, approx. 0.2 M relative to the phenol). Stir until all solids have dissolved.
- **Base Addition:** Add imidazole (1.5 eq) to the solution and stir for 10 minutes.

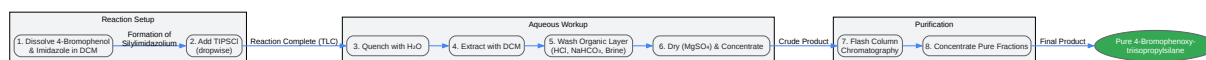
- **Silylating Agent Addition:** Slowly add triisopropylsilyl chloride (TIPSCl, 1.1 eq) dropwise to the stirring solution at room temperature.
- **Reaction Monitoring:** The reaction is typically complete within 2-4 hours. Progress can be monitored by Thin Layer Chromatography (TLC), observing the consumption of the 4-bromophenol starting material.
- **Workup:** Upon completion, quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel and extract the aqueous layer twice with DCM.
- **Washing:** Combine the organic layers and wash sequentially with 1 M HCl, saturated aqueous NaHCO<sub>3</sub>, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate under reduced pressure to yield the crude product.

## Workflow: Purification

The crude product is typically a viscous oil or low-melting solid that can be purified by flash column chromatography on silica gel.

- **Column Preparation:** Pack a silica gel column using a low-polarity eluent system, such as Hexanes/Ethyl Acetate (e.g., 98:2).
- **Loading:** Dissolve the crude oil in a minimal amount of the eluent or DCM and load it onto the column.
- **Elution:** Elute the column with the chosen solvent system. **4-Bromophenoxytriisopropylsilane** is significantly less polar than the starting phenol and any residual imidazole salts.
- **Fraction Collection:** Collect fractions and analyze by TLC. Combine the pure fractions.
- **Final Concentration:** Remove the solvent under reduced pressure to afford the purified **4-Bromophenoxytriisopropylsilane** as a clear oil or white solid.

## Visualization of Synthetic Workflow



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Caption: Synthetic and purification workflow for **4-Bromophenoxytriisopropylsilane**.

## Physicochemical Characterization

The fundamental physical properties of the compound are essential for its handling, storage, and use in subsequent reactions.

| Property          | Value                                           | Source(s) |
|-------------------|-------------------------------------------------|-----------|
| CAS Number        | 193966-77-7                                     | [1][2][3] |
| Molecular Formula | C <sub>15</sub> H <sub>25</sub> BrOSi           | [2]       |
| Molecular Weight  | 329.35 g/mol                                    | [2]       |
| Appearance        | Colorless oil or white solid                    | [4]       |
| Density           | 1.159 g/mL at 25 °C                             | [1]       |
| Refractive Index  | n <sub>20/D</sub> 1.522                         | [1]       |
| Flash Point       | >110 °C                                         | [1]       |
| Solubility        | Soluble in Chloroform, Methanol, DCM, Hexanes   | [1]       |
| Storage           | Store in a refrigerator, under inert atmosphere | [1][5]    |

## Spectroscopic Characterization

Spectroscopic analysis provides an unambiguous structural fingerprint of the molecule. The following sections detail the expected data from NMR, IR, and MS analyses.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise carbon-hydrogen framework of an organic molecule.<sup>[6]</sup> Spectra are typically recorded in  $\text{CDCl}_3$  with tetramethylsilane (TMS) as an internal standard.<sup>[6]</sup>

$^1\text{H}$  NMR (Proton NMR): The proton NMR spectrum confirms the presence and connectivity of the triisopropyl and bromophenoxy moieties.

| Protons                                  | Multiplicity | Approx. Chemical Shift ( $\delta$ , ppm) | Rationale                                                                                                                                                                  |
|------------------------------------------|--------------|------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| -CH(CH <sub>3</sub> ) <sub>2</sub> (3H)  | Septet       | 1.20 - 1.35                              | The single proton on the carbon attached to silicon is split by the 6 adjacent methyl protons.                                                                             |
| -CH(CH <sub>3</sub> ) <sub>2</sub> (18H) | Doublet      | 1.05 - 1.15                              | The 18 protons of the six methyl groups are split by the adjacent methine proton.                                                                                          |
| Ar-H (ortho to -OSi)                     | Doublet      | 6.75 - 6.85                              | These two protons are shielded by the electron-donating oxygen atom, shifting them upfield. They appear as a doublet due to coupling with their meta neighbors.            |
| Ar-H (ortho to -Br)                      | Doublet      | 7.30 - 7.40                              | These two protons are deshielded by the inductive effect of the bromine atom, shifting them downfield. They appear as a doublet due to coupling with their meta neighbors. |

<sup>13</sup>C NMR (Carbon NMR): The <sup>13</sup>C NMR spectrum provides information on all unique carbon environments within the molecule.

| Carbon                             | Approx. Chemical Shift ( $\delta$ , ppm) | Rationale                                                           |
|------------------------------------|------------------------------------------|---------------------------------------------------------------------|
| -CH(CH <sub>3</sub> ) <sub>2</sub> | ~18                                      | Standard alkyl region for the methyl carbons.                       |
| -CH(CH <sub>3</sub> ) <sub>2</sub> | ~13                                      | Standard alkyl region for the methine carbons.                      |
| Ar-C (ortho to -OSi)               | ~122                                     | Shielded by the electron-donating -OSi group.                       |
| Ar-C (ortho to -Br)                | ~133                                     | Standard chemical shift for an aromatic carbon adjacent to bromine. |
| Ar-C-Br (ipso)                     | ~116                                     | Carbon directly attached to bromine.                                |
| Ar-C-O (ipso)                      | ~155                                     | Carbon directly attached to oxygen, significantly deshielded.       |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to bond vibrations.<sup>[7][8]</sup>

| Functional Group | Vibration Type     | Approx. Wavenumber (cm <sup>-1</sup> ) | Intensity     |
|------------------|--------------------|----------------------------------------|---------------|
| Aromatic C-H     | Stretch            | 3050 - 3100                            | Medium        |
| Alkyl C-H        | Stretch            | 2865 - 2970                            | Strong        |
| Aromatic C=C     | Stretch            | ~1580, ~1475                           | Medium-Strong |
| Si-O-C           | Asymmetric Stretch | 1050 - 1090                            | Strong        |
| C-O              | Stretch            | ~1250                                  | Strong        |
| C-Br             | Stretch            | 500 - 600                              | Medium        |

The most diagnostic peaks are the strong C-H stretching bands below 3000 cm<sup>-1</sup> for the TIPS group and the very strong Si-O-C stretching band, which confirms the presence of the silyl ether linkage.<sup>[9]</sup>

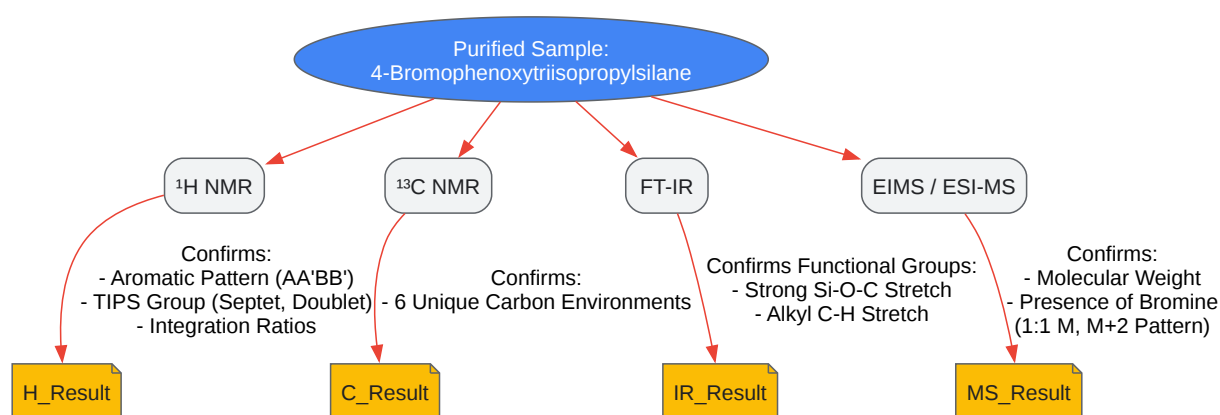
## Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and elemental composition of a molecule. For **4-Bromophenoxytriisopropylsilane**, the most critical feature is the isotopic signature of bromine. Natural bromine consists of two isotopes, <sup>79</sup>Br and <sup>81</sup>Br, in an approximate 1:1 ratio.<sup>[10]</sup> This results in a characteristic "doublet" for the molecular ion peak and any bromine-containing fragments.



| Ion                 | m/z (calculated)              | Description                                                                                                                                                                                       |
|---------------------|-------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| [M] <sup>+</sup>    | ~328.1 (for <sup>79</sup> Br) | Molecular ion peak corresponding to the lighter bromine isotope.                                                                                                                                  |
| [M+2] <sup>+</sup>  | ~330.1 (for <sup>81</sup> Br) | Molecular ion peak corresponding to the heavier bromine isotope. The intensity should be nearly identical to the [M] <sup>+</sup> peak.                                                           |
| [M-43] <sup>+</sup> | ~285.1 / 287.1                | Corresponds to the loss of an isopropyl group (C <sub>3</sub> H <sub>7</sub> ), a common fragmentation pathway for TIPS ethers. This fragment will also exhibit the 1:1 bromine isotopic pattern. |

## Visualization of Characterization Logic



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Caption: Logical workflow for the complete spectroscopic characterization of the title compound.

## Safety and Handling

As with any chemical reagent, proper safety protocols must be strictly followed.

- Personal Protective Equipment (PPE): Always wear safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the compound.[\[11\]](#)[\[12\]](#)
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.[\[13\]](#)[\[14\]](#)
- Storage: Store the compound in a tightly sealed container in a cool, dry place, such as a refrigerator, away from incompatible materials like strong oxidizing agents.[\[1\]](#)[\[5\]](#)[\[12\]](#)
- Exposure: Avoid contact with eyes, skin, and clothing.[\[5\]](#)[\[11\]](#) In case of contact, rinse the affected area immediately with plenty of water.[\[11\]](#)

## Conclusion

This guide has outlined the synthesis and comprehensive characterization of **4-Bromophenoxytriisopropylsilane**. The provided data, including physical properties and detailed spectroscopic analysis (NMR, IR, MS), serve as a reliable benchmark for researchers. The distinctive features—such as the AA'BB' pattern in the  $^1\text{H}$  NMR, the strong Si-O-C stretch in the IR spectrum, and the characteristic 1:1 isotopic doublet in the mass spectrum—provide a robust and self-validating system for confirming the identity and purity of this important synthetic intermediate. Adherence to the described protocols and understanding of the underlying chemical principles will ensure successful synthesis and application in further research endeavors.

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